

Technical Guide: 6-Carboxy-X-Rhodamine (6-ROX) Hydrochloride

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Compound of Interest

Compound Name: *6-ROX hydrochloride*

Cat. No.: *B15554228*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: 6-Carboxy-X-rhodamine (6-ROX) hydrochloride is a high-performance fluorescent dye, not a therapeutic agent. This guide details its principles of operation in common biochemical applications and explores a specific, research-oriented mechanism of action. It is not intended to suggest or endorse any therapeutic use.

Executive Summary

6-Carboxy-X-rhodamine (6-ROX) is a photostable, red-emitting fluorophore widely utilized in molecular biology and biochemical assays. Its primary function is not pharmacological, but rather as a fluorescent label and a passive reference standard. Its utility stems from its bright fluorescence, resistance to photobleaching, and spectral properties that are independent of pH in the physiological range.^[1] This guide elucidates the fundamental principles behind its major applications, including its role in quantitative PCR (qPCR), covalent labeling of biomolecules, and its function as a research probe for cyclooxygenase-2 (COX-2) activity.

Physicochemical and Spectroscopic Properties

6-ROX and its derivatives are valued for their distinct and reliable fluorescent characteristics. The key quantitative properties are summarized below.

Property	Value	Notes
Molecular Formula	$C_{33}H_{30}N_2O_5$	For the free carboxylic acid form.
Molecular Weight	534.61 g/mol	For the free carboxylic acid form. [2] The succinimidyl ester (SE) form is 631.67 g/mol [3]
Excitation Maximum (λ_{ex})	~570 - 578 nm	The peak absorption wavelength. [2] [3] [4]
Emission Maximum (λ_{em})	~591 - 604 nm	The peak fluorescence emission wavelength. [2] [3] [4]
Molar Extinction Coefficient (ϵ)	~82,000 - 88,000 $M^{-1}cm^{-1}$	A measure of how strongly the molecule absorbs light at its excitation maximum. [2] [3]
Fluorescence Quantum Yield (Φ)	~1.0	Represents a high efficiency of converting absorbed photons into emitted fluorescent photons. [3]
Recommended Storage	-20°C, protected from light, desiccated	To prevent degradation, especially for the reactive NHS ester form. [5]

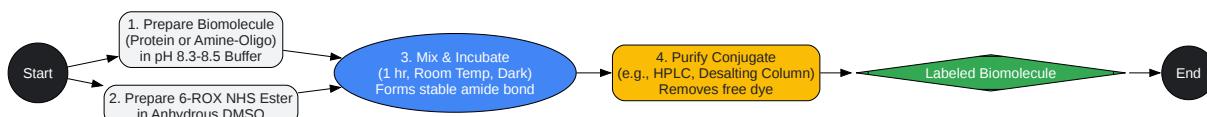
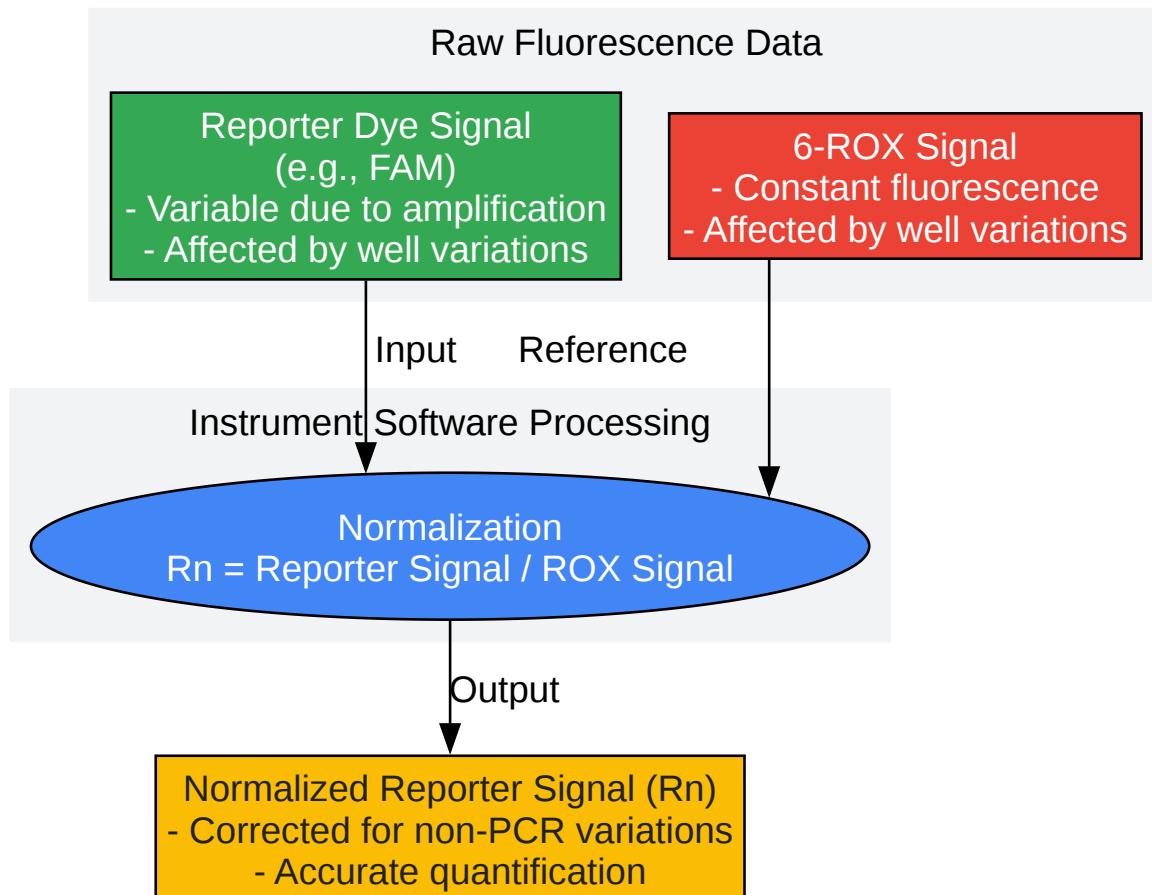
Principles of Operation and Core Applications

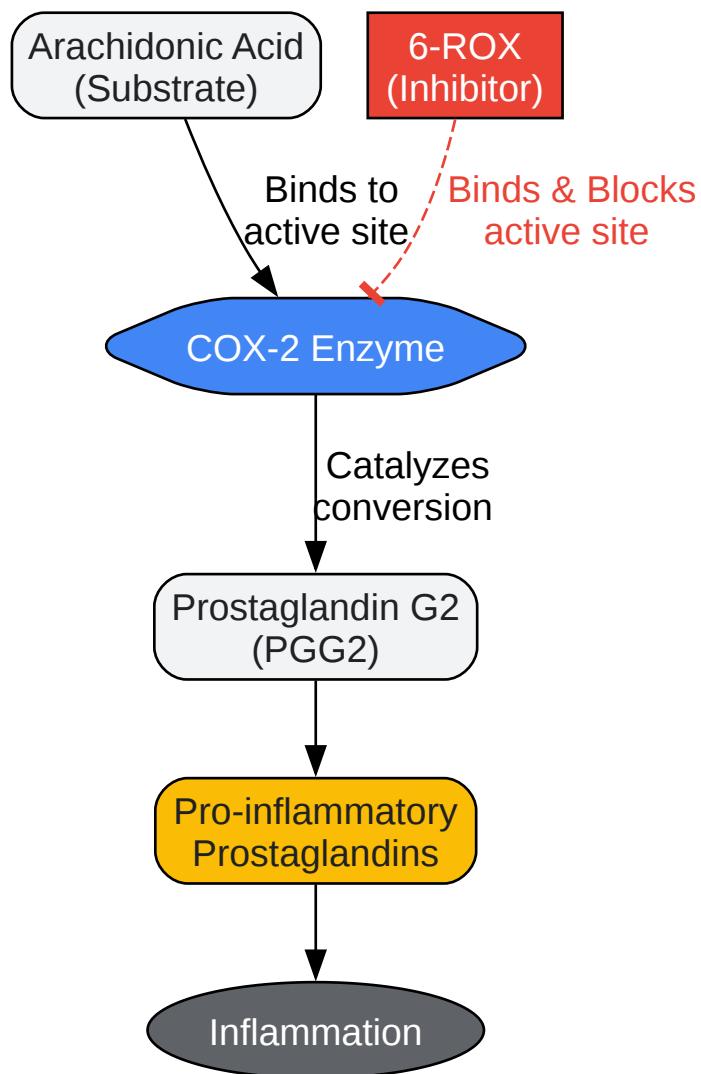
The utility of 6-ROX is centered on its robust fluorescent signal. This property is harnessed in several critical laboratory techniques.

Passive Reference Dye in Quantitative PCR (qPCR)

In qPCR, 6-ROX serves as a passive reference dye to normalize for non-PCR-related fluctuations in fluorescence.[\[6\]](#) Well-to-well variations caused by pipetting inaccuracies, condensation, or optical path differences can affect the reporter dye signal (e.g., FAM, SYBR Green). Since the fluorescence of 6-ROX is stable and does not participate in the PCR reaction, it provides a constant signal.[\[4\]](#)[\[5\]](#) The qPCR instrument software divides the reporter

dye's emission intensity by the ROX emission intensity to obtain a normalized value (Rn), thereby increasing data precision and reproducibility.[5][6]





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